Comprehensive Analytical Characterization of Methyl 3-ethylbenzoate: A Multi-technique Approach

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Compound of Interest

Compound Name:	*Methyl 3-ethylbenzoate*
CAS No.:	*50604-00-7*
Cat. No.:	*B3142464*

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Abstract This application note provides a detailed guide to the analytical techniques essential for the comprehensive characterization of **Methyl 3-ethylbenzoate** (CAS: 50604-00-7), a key intermediate in various organic synthesis and drug discovery applications. We present an integrated analytical workflow employing chromatographic and spectroscopic methods to establish the identity, purity, and structural integrity of the compound. The protocols herein are designed for researchers, quality control analysts, and drug development professionals, emphasizing the causality behind experimental choices to ensure robust and reliable results. All methodologies are grounded in established scientific principles and align with the validation expectations outlined by the International Council for Harmonisation (ICH).

Introduction: The Need for Rigorous Characterization

Methyl 3-ethylbenzoate is an aromatic ester with the molecular formula C10H12O2 and a molecular weight of 164.20 g/mol . Its role as a building block in the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs), necessitates a high degree of

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certainty regarding its identity and purity. The presence of impurities, such as isomers, starting materials, or by-products, can have significant downstream effects on reaction yields, impurity profiles of the final API, and ultimately, safety and efficacy.

A robust analytical characterization strategy is therefore not merely a quality control checkpoint but a foundational component of the entire development lifecycle. It provides the documented evidence needed to ensure that the material is fit for its intended purpose. This guide details a multi-technique approach, as no single method can provide a complete profile. By integrating data from chromatography and spectroscopy, we can build a comprehensive and validated understanding of the material.

Chromatographic Analysis: Purity Assessment and Quantification

Chromatographic techniques are the cornerstone for assessing the purity of chemical compounds by separating the main component from any potential impurities. For a semi-volatile compound like **Methyl 3-ethylbenzoate**, both Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC) are powerful and complementary methods.

Expertise & Rationale: GC is ideally suited for analyzing thermally stable and volatile compounds. Coupling it with a Mass Spectrometry (MS) detector provides two orthogonal pieces of information: the retention time (a function of the compound's boiling point and interaction with the stationary phase) and the mass spectrum (a molecular fingerprint based on its fragmentation pattern). This dual detection makes GC-MS a definitive tool for both identification and purity assessment of volatile species.

Protocol: GC-MS Analysis

- Sample Preparation: Prepare a 1 mg/mL stock solution of **Methyl 3-ethylbenzoate** in a suitable volatile solvent like Dichloromethane or Ethyl Acetate. From this, prepare a working solution of approximately 100 µg/mL.
- Instrument Setup: Configure the GC-MS system according to the parameters in Table 1. These starting parameters are typical for general-purpose screening of semi-volatile aromatic compounds.

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- Injection: Inject 1 µL of the working solution in split mode. A high split ratio (e.g., 50:1) is used to prevent column overloading and ensure sharp peaks for the main component.
- Data Acquisition: Acquire data in full scan mode (e.g., m/z 40-400) to capture the fragmentation pattern of the parent compound and any unknown impurities.
- Data Analysis:
  - Identify the peak for **Methyl 3-ethylbenzoate** based on its retention time.
  - Confirm its identity by comparing the acquired mass spectrum with a reference library or by interpreting the fragmentation pattern. Key expected fragments include the molecular ion (m/z 164), the tropylium ion fragment (m/z 91 from the ethylbenzyl moiety), and the benzoyl fragment (m/z 105).
  - Integrate all peaks in the chromatogram. Calculate purity by the area percent method, assuming a similar response factor for structurally related impurities.

Table 1: Recommended GC-MS Parameters

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Parameter	Setting	Rationale
Column	DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film	A non-polar 5% phenyl-methylpolysiloxane column provides excellent separation for a wide range of semi-volatile compounds.
Carrier Gas	Helium	Inert gas, provides good efficiency.
Flow Rate	1.0 mL/min (Constant Flow)	Standard flow rate for this column dimension.
Inlet Temp.	250 °C	Ensures rapid and complete volatilization of the sample.
Injection Vol.	1 µL	Standard volume to avoid overloading.
Split Ratio	50:1	Prevents peak tailing and detector saturation from the main component.
Oven Program	70 °C (hold 2 min), ramp to 280 °C at 15 °C/min, hold 5 min	A temperature ramp allows for the separation of early-eluting volatile impurities from the main analyte and later-eluting, less volatile species.
MS Transfer Line	280 °C	Prevents condensation of analytes between the GC and MS.
Ion Source Temp.	230 °C	Standard temperature for electron ionization.
Ionization Mode	Electron Ionization (EI), 70 eV	Provides reproducible fragmentation patterns for library matching.

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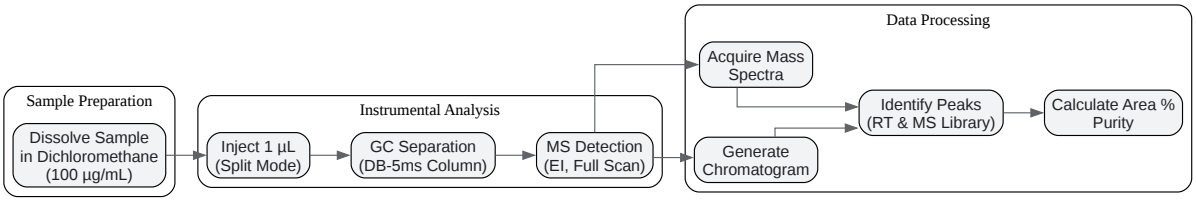
Scan Range	m/z 40 - 400	Covers the molecular weight of the analyte and expected fragments/impurities.

GC-MS Analysis Workflow



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Caption: Workflow for purity analysis by GC-MS.

Expertise & Rationale: HPLC is a superior technique for quantifying the primary component and detecting non-volatile or thermally labile impurities. A reversed-phase method using a C18 column is the industry standard for separating moderately polar organic molecules like aromatic esters. A photodiode array (PDA) detector is chosen for its ability to provide spectral information across a range of wavelengths, which helps in assessing peak purity and suggests the identity of impurities by comparing their UV spectra to that of the main peak.

Protocol: HPLC-PDA Analysis

- Mobile Phase Preparation: Prepare Mobile Phase A (Water with 0.1% Formic Acid) and Mobile Phase B (Acetonitrile with 0.1% Formic Acid). Filter and degas both solutions. The acid helps to produce sharp, symmetrical peak shapes by protonating any free silanol groups on the column packing.

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- Sample Preparation: Prepare a 1 mg/mL stock solution in Acetonitrile. Dilute to a working concentration of approximately 0.1 mg/mL using a 50:50 mixture of Acetonitrile and Water.
- Instrument Setup: Equilibrate the HPLC system with the initial mobile phase composition as detailed in Table 2.
- Injection: Inject 5 µL of the sample.
- Data Acquisition: Monitor at a primary wavelength where the analyte has strong absorbance (e.g., 230 nm) and collect full spectral data (e.g., 200-400 nm) for peak purity analysis.
- Data Analysis:
  - Quantify **Methyl 3-ethylbenzoate** using an external standard curve for accurate assay determination.
  - Determine purity by area percent normalization.
  - Perform peak purity analysis on the main peak to ensure it is chromatographically pure and not co-eluting with an impurity.

Table 2: Recommended HPLC-PDA Parameters

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Parameter	Setting	Rationale
Column	C18, 4.6 x 150 mm, 3.5 µm	A standard reversed-phase column offering good resolution for aromatic esters.
Mobile Phase A	Water + 0.1% Formic Acid	Aqueous component for reversed-phase separation.
Mobile Phase B	Acetonitrile + 0.1% Formic Acid	Organic solvent to elute the compound.
Gradient	50% B to 95% B in 15 min, hold 5 min, return to 50% B in 1 min, equilibrate 4 min	A gradient elution ensures that impurities with a wide range of polarities can be separated and eluted effectively.
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column.
Column Temp.	30 °C	Maintains consistent retention times and improves peak shape.
Injection Vol.	5 µL	A small volume minimizes potential peak distortion.
Detector	PDA/DAD	
Wavelength	230 nm	Wavelength of high absorbance for aromatic esters.
Spectral Range	200 - 400 nm	Allows for comprehensive peak purity analysis.

HPLC-PDA Analysis Workflow

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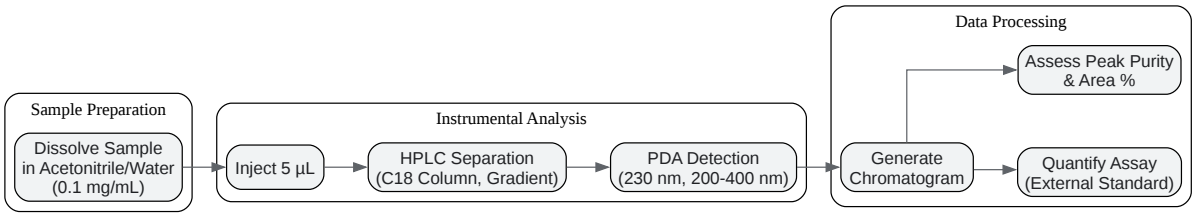

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Caption: Workflow for quantification and purity by HPLC-PDA.

Spectroscopic Analysis: Unambiguous Structural Elucidation

While chromatography provides critical information on purity, spectroscopy is required for the definitive confirmation of the molecular structure.

Expertise & Rationale: NMR spectroscopy is the most powerful technique for elucidating the structure of organic molecules. ^{1}H NMR provides information on the number of different types of protons, their chemical environment, and their proximity to other protons. ^{13}C NMR provides information on the number and type of carbon atoms. Together, they allow for the complete assembly of the molecular skeleton.

Protocol: ^{1}H and ^{13}C NMR Analysis

- Sample Preparation: Dissolve approximately 10-20 mg of **Methyl 3-ethylbenzoate** in ~0.7 mL of Deuterated Chloroform ($CDCl_3$). $CDCl_3$ is a standard solvent for non-polar to moderately polar organic compounds and its residual solvent peak is well-characterized.
- Instrument Setup: Acquire spectra on a 400 MHz or higher field NMR spectrometer. A higher field provides better signal dispersion and resolution.

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- ^{1}H NMR Acquisition: Acquire a standard proton spectrum. Typical acquisition parameters include a 30-degree pulse angle and a relaxation delay of 1-2 seconds.
- ^{13}C NMR Acquisition: Acquire a proton-decoupled carbon spectrum. This provides a single peak for each unique carbon atom, simplifying the spectrum.
- Data Analysis: Process the spectra (Fourier transform, phase correction, and baseline correction). Calibrate the ^{1}H spectrum to the residual $CHCl_3$ peak at 7.26 ppm and the ^{13}C spectrum to the $CDCl_3$ triplet at 77.16 ppm. Assign peaks based on their chemical shift, integration (for ^{1}H), and multiplicity (for ^{1}H), as detailed in Table 3.

Table 3: Predicted ^{1}H and ^{13}C NMR Spectral Data for **Methyl 3-ethylbenzoate** in $CDCl_3$

^{1}H NMR	Assignment	Predicted Shift (ppm)	Multiplicity	Integration
A	-O-CH_3	~3.90	Singlet (s)	3H
B	Ar-CH_2-CH_3	~2.70	Quartet (q)	2H
C	Ar-CH_2-CH_3	~1.25	Triplet (t)	3H
D, E, F, G	Aromatic Protons	~7.30 - 7.95	Multiplets (m)	4H
^{13}C NMR	Assignment	Predicted Shift (ppm)		
1	C=O (Ester)	~167.0		
2	Ar-C-C=O	~130.5		
3	Ar-C-CH_2CH_3	~144.0		
4, 5, 6, 7	Aromatic CH	~128.0 - 133.0		
8	-O-CH_3	~52.0		
9	Ar-CH_2-CH_3	~29.0		
10	Ar-CH_2-CH_3	~15.5		

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Note: Predicted shifts are based on known substituent effects and data from similar compounds such as ethyl 3-methylbenzoate and methyl benzoate.

Structural Assignment Diagram



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Caption: **Methyl 3-ethylbenzoate** structure with proton labels.

Expertise & Rationale: FT-IR spectroscopy is a rapid and straightforward technique used to identify the functional groups present in a molecule. Each functional group absorbs infrared radiation at a characteristic frequency. For **Methyl 3-ethylbenzoate**, FT-IR can quickly confirm the presence of the key ester group (C=O and C-O bonds), the aromatic ring, and aliphatic C-H bonds.

Protocol: FT-IR Analysis

- Sample Preparation: Place a single drop of neat liquid **Methyl 3-ethylbenzoate** between two sodium chloride (NaCl) or potassium bromide (KBr) salt plates to create a thin liquid film. Alternatively, use an Attenuated Total Reflectance (ATR) accessory.
- Background Scan: Perform a background scan of the empty instrument (or clean salt plates/ATR crystal) to subtract atmospheric H_2O and CO_2 signals.
- Sample Scan: Acquire the sample spectrum, typically by co-adding 16 or 32 scans to improve the signal-to-noise ratio. The typical range is 4000-600 cm^{-1}.
- Data Analysis: Identify the characteristic absorption bands as detailed in Table 4.

Table 4: Key FT-IR Absorption Bands for **Methyl 3-ethylbenzoate**

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Wavenumber (cm^{-1})	Vibration Type	Functional Group
~3100-3000	C-H Stretch	Aromatic C-H
~2970-2850	C-H Stretch	Aliphatic (Methyl/Ethyl) C-H
~1720	C=O Stretch	Ester Carbonyl (Strong)
~1600, ~1480	C=C Stretch	Aromatic Ring
~1300-1100	C-O Stretch	Ester C-O

Note: Expected wavenumbers are based on typical values for aromatic esters.

Data Integration: A Holistic Characterization Workflow

The true power of this analytical approach lies in the integration of all data points to build a self-validating conclusion. A discrepancy in any one technique would trigger further investigation.

The integrated workflow ensures that the material is not only pure by chromatographic standards but also possesses the correct molecular structure as confirmed by spectroscopic methods. This provides a high degree of assurance in the quality of the material, which is a core tenet of Good Manufacturing Practice (GMP) and robust scientific research.

Integrated Characterization Workflow

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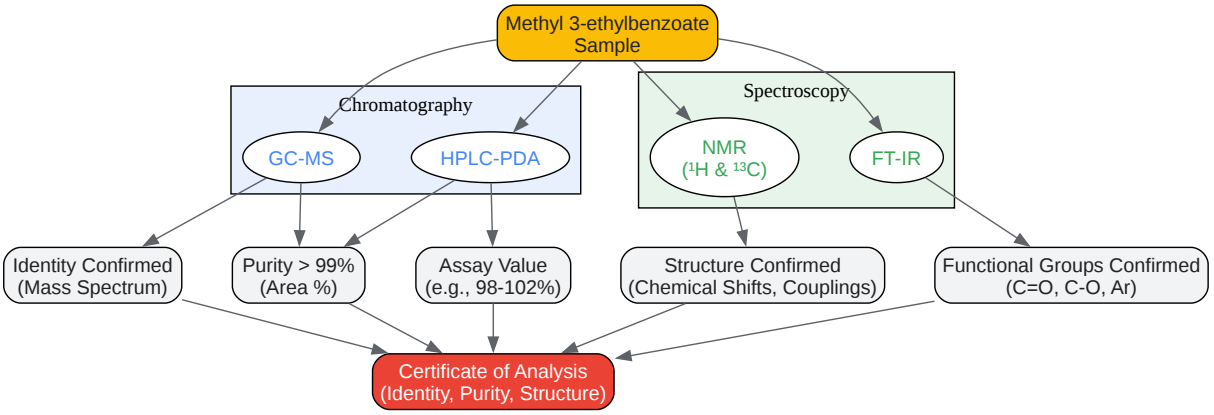

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Caption: Integrated workflow for comprehensive characterization.

Method Validation Considerations

While the provided protocols are robust starting points, for use in a regulated environment (e.g., GMP), they must be formally validated according to ICH guidelines Q2(R2) and Q14. Validation would involve demonstrating and documenting the method's specificity, linearity, range, accuracy, precision, and robustness to prove it is fit for its intended purpose.

Conclusion

The analytical characterization of **Methyl 3-ethylbenzoate** requires a multi-faceted approach. By combining the separation power of GC and HPLC with the structural elucidation capabilities of NMR and FT-IR, a complete and reliable profile of the compound can be established. This integrated workflow ensures that researchers and developers can proceed with confidence in the quality of their starting materials, safeguarding the integrity of their subsequent research and development activities.

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